

# Cefodizime (Sodium) Stability and Degradation Pathways: An In-depth Technical Guide

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## Abstract

This technical guide provides a comprehensive overview of the stability and degradation pathways of the third-generation cephalosporin antibiotic, cefodizime sodium. A thorough understanding of its stability profile is critical for the development of safe, effective, and stable pharmaceutical formulations. This document details the intrinsic stability of cefodizime under various stress conditions, including pH, temperature, and light. Key degradation pathways are elucidated, and detailed experimental protocols for conducting stability-indicating analyses are provided. All quantitative data from cited studies are summarized in structured tables for ease of comparison, and degradation pathways and experimental workflows are visualized using diagrams.

## Introduction

Cefodizime is a broad-spectrum cephalosporin antibiotic used in the treatment of a variety of bacterial infections.<sup>[1]</sup> Like other  $\beta$ -lactam antibiotics, cefodizime is susceptible to degradation, which can lead to a loss of therapeutic efficacy and the formation of potentially harmful impurities.<sup>[2]</sup> Therefore, a comprehensive understanding of its stability and degradation

mechanisms is paramount for pharmaceutical formulation development, manufacturing, and quality control. This guide synthesizes available data on the stability of cefodizime sodium and its degradation pathways to serve as a valuable resource for professionals in the pharmaceutical sciences.

## Physicochemical Properties and Stability Profile

Cefodizime sodium is typically formulated as a lyophilized powder for reconstitution.<sup>[3]</sup> The stability of both the solid state and reconstituted solutions is a critical consideration.

### Solid-State Stability

The stability of cefodizime disodium in its solid, lyophilized form has been investigated, with findings indicating that its decomposition can be analyzed using HPLC methods to determine kinetic and thermodynamic parameters.<sup>[3]</sup>

### Solution Stability

The stability of cefodizime in solution is influenced by several factors, including the choice of infusion fluid, storage temperature, and pH.

Cefodizime sodium (4 mg/mL) has been shown to be stable for at least 24 hours at room temperature and for at least 6 days at 4°C in a variety of common intravenous infusion fluids.<sup>[4]</sup> Stability is generally defined as retaining more than 90% of the initial concentration.<sup>[4]</sup> Compatible infusion fluids include:

- 0.9% Sodium Chloride<sup>[4]</sup>
- 5% Dextrose in Water<sup>[4]</sup>
- 10% Dextrose in Water<sup>[4]</sup>
- 5% Amino Acid Injection<sup>[4]</sup>
- 3% Polygeline<sup>[4]</sup>

In these solutions, no significant changes in pH or visual appearance (color, precipitation) were observed under the tested conditions.<sup>[4]</sup>

Temperature plays a significant role in the degradation of cefodizime in solution. As with other cephalosporins, elevated temperatures accelerate the degradation process.[5] Cefodizime solutions maintain potency for extended periods under refrigeration (4°C) compared to room temperature.[4] For instance, in various infusion fluids, cefodizime retained over 90% of its initial concentration for at least 6 days at 4°C, whereas at room temperature, this level of stability was maintained for at least 24 hours.[4]

The pH of the solution is a critical factor influencing the stability of cefodizime. Like other cephalosporins, it is susceptible to hydrolysis of the  $\beta$ -lactam ring, a reaction catalyzed by both acidic and basic conditions.[5] Maintaining the pH within an optimal range is crucial for minimizing degradation.

## Degradation Pathways

The degradation of cefodizime can proceed through several pathways, primarily driven by hydrolysis, oxidation, and isomerization. Forced degradation studies are instrumental in identifying the potential degradation products that may form under various stress conditions.[6] [7]

### Hydrolysis

Hydrolysis of the  $\beta$ -lactam ring is a primary degradation pathway for cefodizime, as it is for all  $\beta$ -lactam antibiotics.[5] This can be catalyzed by acidic or basic conditions, leading to the opening of the four-membered ring and subsequent loss of antibacterial activity.[5]

### Isomerization

A significant degradation pathway for cefodizime involves the isomerization of the double bond within the dihydrothiazine ring. The active form of cefodizime is the  $\Delta^3$ -isomer. Under certain conditions, such as alkaline pH or elevated temperatures, this can convert to the therapeutically inactive  $\Delta^2$ -isomer, known as Delta-2-Cefodizime.[2] The presence of Delta-2-Cefodizime is a key marker for cefodizime degradation.[2]

### Oxidative Degradation

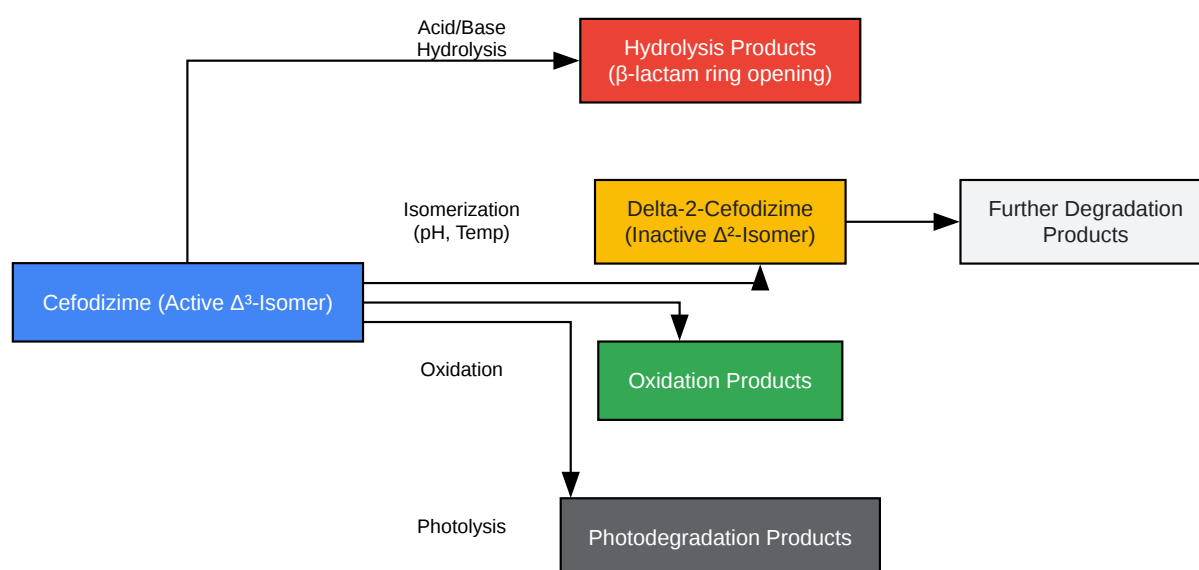
Cefodizime is also susceptible to oxidative degradation. The presence of oxidizing agents, such as hydrogen peroxide, or even dissolved oxygen in the mobile phase during HPLC analysis,

can lead to the formation of degradation products.[5]

## Photodegradation

Exposure to light, particularly UV light, can induce the degradation of cefodizime.[5] Photolytic degradation can involve complex reactions, including isomerization and photolysis of the cephem ring, which may result in a noticeable color change (yellowing) of the solution.[8]

A diagram illustrating the primary degradation pathways of cefodizime is presented below.



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Primary degradation pathways of Cefodizime.

## Quantitative Stability Data

The following tables summarize the quantitative data on the stability of cefodizime sodium under various conditions as reported in the literature.

Table 1: Stability of Cefodizime Sodium in Intravenous Fluids

| Infusion Fluid          | Concentration | Temperature | Duration | Remaining Cefodizime (%) | Reference           |
|-------------------------|---------------|-------------|----------|--------------------------|---------------------|
| 0.9% Sodium Chloride    | 4 mg/mL       | Room Temp.  | 24 hours | > 90%                    | <a href="#">[4]</a> |
| 0.9% Sodium Chloride    | 4 mg/mL       | 4°C         | 6 days   | > 90%                    | <a href="#">[4]</a> |
| 5% Dextrose in Water    | 4 mg/mL       | Room Temp.  | 24 hours | > 90%                    | <a href="#">[4]</a> |
| 5% Dextrose in Water    | 4 mg/mL       | 4°C         | 6 days   | > 90%                    | <a href="#">[4]</a> |
| 10% Dextrose in Water   | 4 mg/mL       | Room Temp.  | 24 hours | > 90%                    | <a href="#">[4]</a> |
| 10% Dextrose in Water   | 4 mg/mL       | 4°C         | 6 days   | > 90%                    | <a href="#">[4]</a> |
| 5% Amino Acid Injection | 4 mg/mL       | Room Temp.  | 24 hours | > 90%                    | <a href="#">[4]</a> |
| 5% Amino Acid Injection | 4 mg/mL       | 4°C         | 6 days   | > 90%                    | <a href="#">[4]</a> |
| 3% Polygeline           | 4 mg/mL       | Room Temp.  | 24 hours | > 90%                    | <a href="#">[4]</a> |
| 3% Polygeline           | 4 mg/mL       | 4°C         | 6 days   | > 90%                    | <a href="#">[4]</a> |

Table 2: Summary of Forced Degradation Conditions for Cefodizime

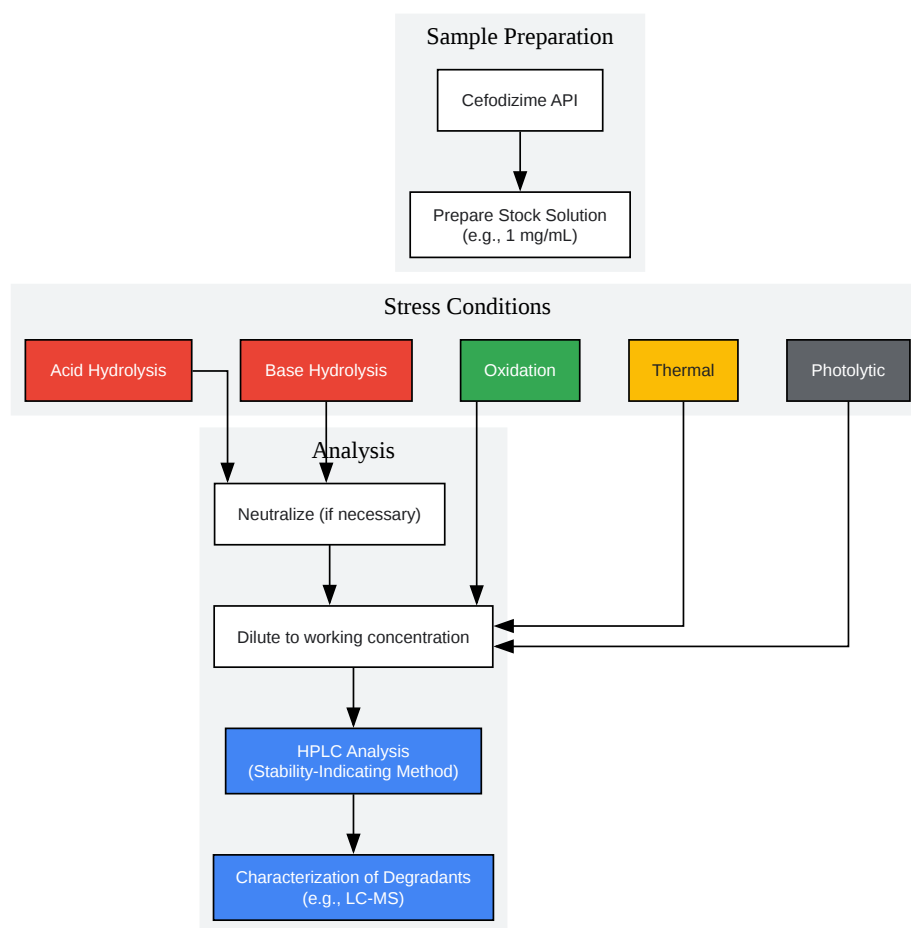
| Stress Condition       | Reagent/Condition                | Temperature                       | Duration   | Expected Outcome | Reference           |
|------------------------|----------------------------------|-----------------------------------|------------|------------------|---------------------|
| Acid Hydrolysis        | 0.1 M HCl                        | 60°C                              | 2 hours    | Degradation      | <a href="#">[5]</a> |
| Base Hydrolysis        | 0.1 M NaOH                       | Room Temp.                        | 30 minutes | Degradation      | <a href="#">[5]</a> |
| Oxidative Degradation  | 3% H <sub>2</sub> O <sub>2</sub> | Room Temp.                        | 1 hour     | Degradation      | <a href="#">[5]</a> |
| Thermal Degradation    | Solid Powder                     | 105°C                             | 24 hours   | Degradation      | <a href="#">[5]</a> |
| Photolytic Degradation | 1 mg/mL solution                 | UV light (254 nm) & visible light | 24 hours   | Degradation      | <a href="#">[5]</a> |

## Experimental Protocols

Detailed experimental protocols are essential for the accurate assessment of cefodizime stability and the identification of its degradation products. The following sections outline methodologies for forced degradation studies and the development of a stability-indicating HPLC method.

### Forced Degradation Study Protocol

Forced degradation studies are crucial for understanding the intrinsic stability of a drug substance and for developing stability-indicating analytical methods.[\[6\]](#) The general workflow for a forced degradation study is depicted below.



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Experimental workflow for the forced degradation of Cefodizime.

#### Detailed Methodologies:

- **Acid Hydrolysis:** Dissolve cefodizime in 0.1 M HCl to a concentration of 1 mg/mL. Incubate the solution at 60°C for 2 hours. After incubation, neutralize the solution with 0.1 M NaOH and dilute with the mobile phase for HPLC analysis.[5]
- **Base Hydrolysis:** Dissolve cefodizime in 0.1 M NaOH to a concentration of 1 mg/mL. Keep the solution at room temperature for 30 minutes. Neutralize with 0.1 M HCl and dilute with the mobile phase for HPLC analysis.[5]
- **Oxidative Degradation:** Dissolve cefodizime in 3% hydrogen peroxide to a concentration of 1 mg/mL. Maintain the solution at room temperature for 1 hour, then dilute with the mobile phase for HPLC analysis.[5]

- Thermal Degradation: Expose solid cefodizime powder to a temperature of 105°C for 24 hours. After exposure, dissolve the stressed powder in the mobile phase for subsequent HPLC analysis.[\[5\]](#)
- Photolytic Degradation: Prepare a 1 mg/mL solution of cefodizime in mobile phase A. Expose this solution to UV light at 254 nm and visible light for 24 hours. A control sample should be kept in the dark under the same conditions. Analyze the solution by HPLC.[\[5\]](#)

## Stability-Indicating HPLC Method

A validated stability-indicating High-Performance Liquid Chromatography (HPLC) method is essential for separating and quantifying cefodizime from its degradation products.[\[5\]](#)

Example Chromatographic Conditions:

- Column: C18, 250 mm x 4.6 mm, 5 µm particle size (end-capped)[\[5\]](#)
- Mobile Phase:
  - A: 0.02 M Potassium Dihydrogen Phosphate buffer, with pH adjusted to 6.0 using dilute phosphoric acid.[\[5\]](#)
  - B: Acetonitrile[\[5\]](#)
- Gradient Program:
  - 0 min: 90% A, 10% B
  - 20 min: 60% A, 40% B
  - 25 min: 60% A, 40% B
  - 30 min: 90% A, 10% B[\[5\]](#)
- Flow Rate: 1.0 mL/min[\[5\]](#)
- Column Temperature: 25°C[\[5\]](#)
- Detection Wavelength: 254 nm[\[5\]](#)

- Injection Volume: 20  $\mu\text{L}$ [5]

#### Sample Preparation:

- Standard Solution: Prepare a stock solution of cefodizime reference standard in mobile phase A at a concentration of 1 mg/mL. Further dilute to a working concentration of 100  $\mu\text{g/mL}$  with mobile phase A.[5]
- Sample Solution: Prepare the sample containing cefodizime to a final concentration of approximately 100  $\mu\text{g/mL}$  in mobile phase A.[5]

#### Method Validation:

The stability-indicating method must be validated according to ICH guidelines, including specificity, linearity, accuracy, precision, and robustness.[5] Specificity is demonstrated by the ability of the method to separate cefodizime from all potential degradation products generated during forced degradation studies.[5]

## Conclusion

The stability of cefodizime sodium is a multifaceted issue influenced by formulation, storage conditions, and environmental factors. This technical guide has summarized the key stability characteristics and degradation pathways of cefodizime. The primary degradation routes include hydrolysis of the  $\beta$ -lactam ring and isomerization to the inactive  $\Delta^2$ -isomer. The provided quantitative data and detailed experimental protocols offer a solid foundation for researchers and drug development professionals to design stable formulations and implement robust analytical methods for quality control. A thorough understanding and application of this knowledge are essential for ensuring the safety and efficacy of cefodizime-containing pharmaceutical products.

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